

Personal protective equipment for handling PDGFR Tyrosine Kinase Inhibitor III

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Compound of Interest

Compound Name: PDGFR Tyrosine Kinase Inhibitor III

Cat. No.: B1676080

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Essential Safety and Handling Guide for PDGFR Tyrosine Kinase Inhibitor III

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This document provides crucial safety and logistical information for handling **PDGFR Tyrosine Kinase Inhibitor III** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this potent compound.

Compound Identification and Properties

Property	Value
CAS Number	205254-94-0
Molecular Formula	C27H27N5O4
Molecular Weight	485.5 g/mol
Appearance	Solid
Solubility	Sparingly soluble in DMSO (1-10 mg/ml) and slightly soluble in Ethanol (0.1-1 mg/ml).[1]
Storage	Store at -20°C for long-term stability.

Hazard Identification and Safety Precautions

PDGFR Tyrosine Kinase Inhibitor III is a potent, biologically active compound that should be handled with care. While a specific, publicly available Safety Data Sheet (SDS) with comprehensive toxicological data is not readily available, the product information from suppliers explicitly states that the material should be considered hazardous.^{[2][3][4][5][6]} General hazards associated with potent small molecule inhibitors include potential toxicity if ingested, inhaled, or absorbed through the skin.

Precautionary Statements:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.^{[2][3][4][5][6]}
- Wash hands and any exposed skin thoroughly after handling.^{[2][3][4][5][6]}
- Use only in a well-ventilated area, preferably within a certified chemical fume hood.
- Wear appropriate personal protective equipment (PPE) as outlined below.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling this compound. The required level of PPE depends on the specific laboratory activity being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator.- Gloves: Double-gloving with nitrile gloves.- Eye Protection: Chemical splash goggles.- Lab Coat: Disposable or dedicated lab coat.- Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves.- Eye Protection: Chemical splash goggles or a face shield.- Lab Coat: Standard laboratory coat.- Ventilation: Certified chemical fume hood.
Cell Culture and In Vitro Assays	- Gloves: Nitrile gloves.- Eye Protection: Safety glasses with side shields.- Lab Coat: Standard laboratory coat.- Containment: Class II biological safety cabinet.

Operational Plan: Step-by-Step Handling Procedures

A clear and concise operational plan is essential for the safe management of **PDGFR Tyrosine Kinase Inhibitor III** within the laboratory.

4.1. Designated Area

- All work with this compound should be conducted in a designated and clearly marked area within the laboratory.

4.2. Weighing and Aliquoting (Solid Form)

- Preparation: Before starting, ensure the chemical fume hood is functioning correctly. Gather all necessary equipment, including dedicated spatulas and weighing containers.
- PPE: Don the appropriate PPE for handling solid compounds (respirator, double gloves, goggles, lab coat).

- Weighing: Carefully weigh the desired amount of the solid compound within the fume hood. Avoid generating dust.
- Aliquoting: If necessary, aliquot the compound into separate, clearly labeled, and sealed containers.
- Clean-up: Decontaminate all surfaces and equipment used. Dispose of any contaminated disposable materials as hazardous waste.

4.3. Solution Preparation

- Solvent Addition: In a chemical fume hood, add the desired solvent (e.g., DMSO) to the vial containing the solid compound.
- Dissolving: Cap the vial securely and mix gently until the solid is fully dissolved. Sonication may be required.
- Dilution: If further dilutions are necessary, perform these within the fume hood.
- Storage: Store the stock solution in a clearly labeled, sealed container at the recommended temperature (-20°C).

4.4. Spills and Emergency Procedures

- Minor Spills:
 - Alert others in the area.
 - Wearing appropriate PPE, cover the spill with an absorbent material.
 - Carefully collect the absorbed material and place it in a sealed container for hazardous waste disposal.
 - Clean the spill area with an appropriate decontaminating solution.
- Major Spills:
 - Evacuate the area immediately.

- Alert your institution's environmental health and safety (EHS) office.
- Prevent re-entry until the area is deemed safe.
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
 - Inhalation: Move to fresh air.
 - Ingestion: Do not induce vomiting.
 - In all cases of personal exposure, seek immediate medical attention and provide the medical personnel with information about the compound.

Disposal Plan

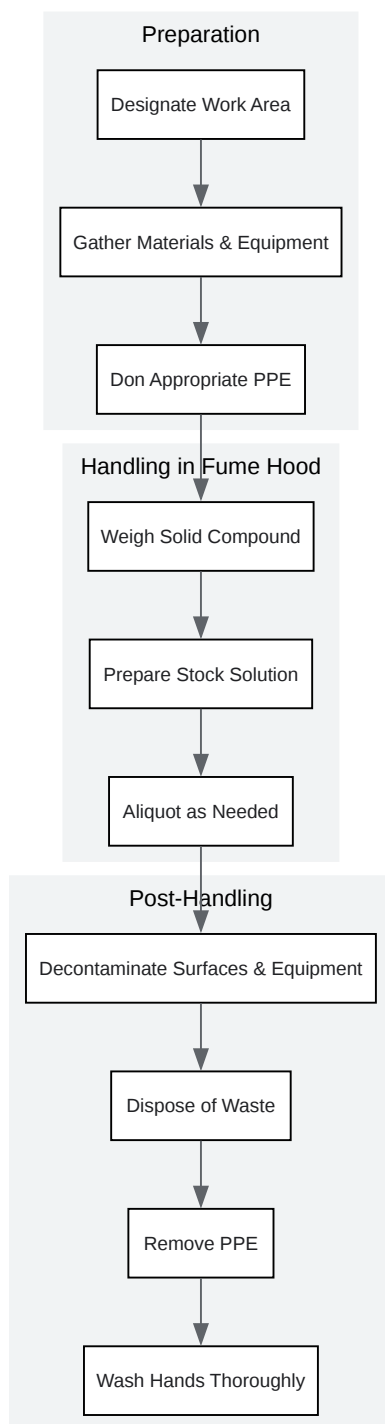
All waste contaminated with **PDGFR Tyrosine Kinase Inhibitor III** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated disposable items (e.g., gloves, pipette tips, weigh boats, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing the compound in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal: Dispose of all hazardous waste through your institution's EHS office, following all local, state, and federal regulations.

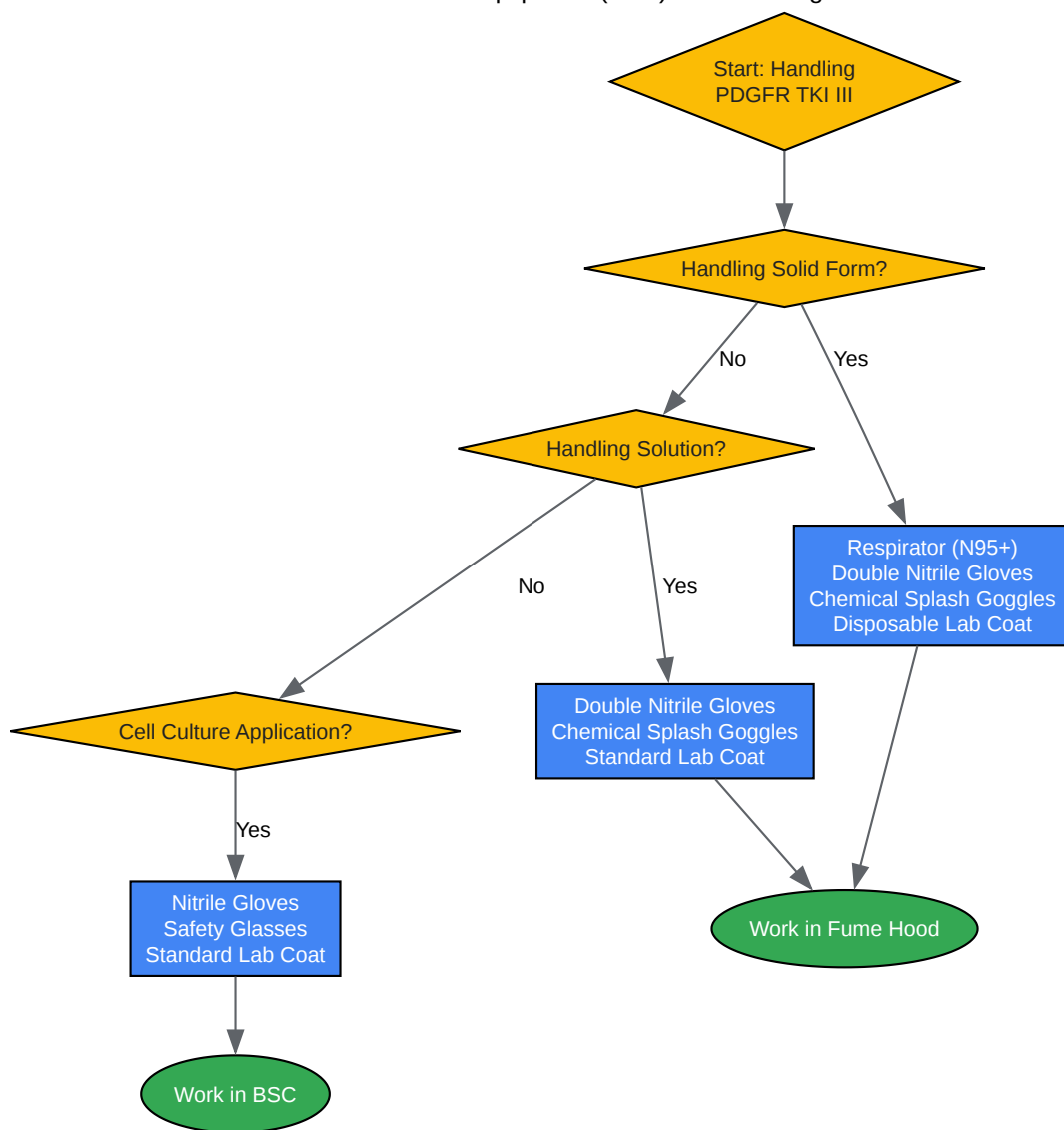
Visualized Workflows

The following diagrams illustrate the key procedural workflows for handling **PDGFR Tyrosine Kinase Inhibitor III**.

Safe Handling Workflow for Solid PDGFR Tyrosine Kinase Inhibitor III



Personal Protective Equipment (PPE) Decision Logic

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